

Proper Disposal of AZ5576: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AZ5576

Cat. No.: B10854754

[Get Quote](#)

For immediate use by researchers, scientists, and drug development professionals, this document provides essential safety and logistical information for the proper disposal of **AZ5576**. Adherence to these procedures is critical for maintaining laboratory safety and ensuring regulatory compliance. Given that a specific Safety Data Sheet (SDS) for **AZ5576** is not readily available, it is imperative to handle this potent and highly selective CDK9 inhibitor with the utmost caution, following best practices for the disposal of hazardous chemical waste.

Summary of Key Disposal Principles

All waste materials containing **AZ5576**, including the pure compound, solutions, and contaminated laboratory equipment, must be treated as hazardous chemical waste. Under no circumstances should this material be disposed of in regular trash or down the drain.

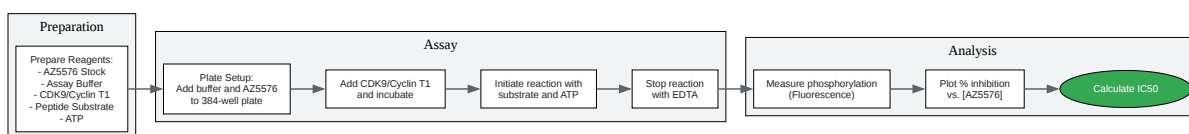
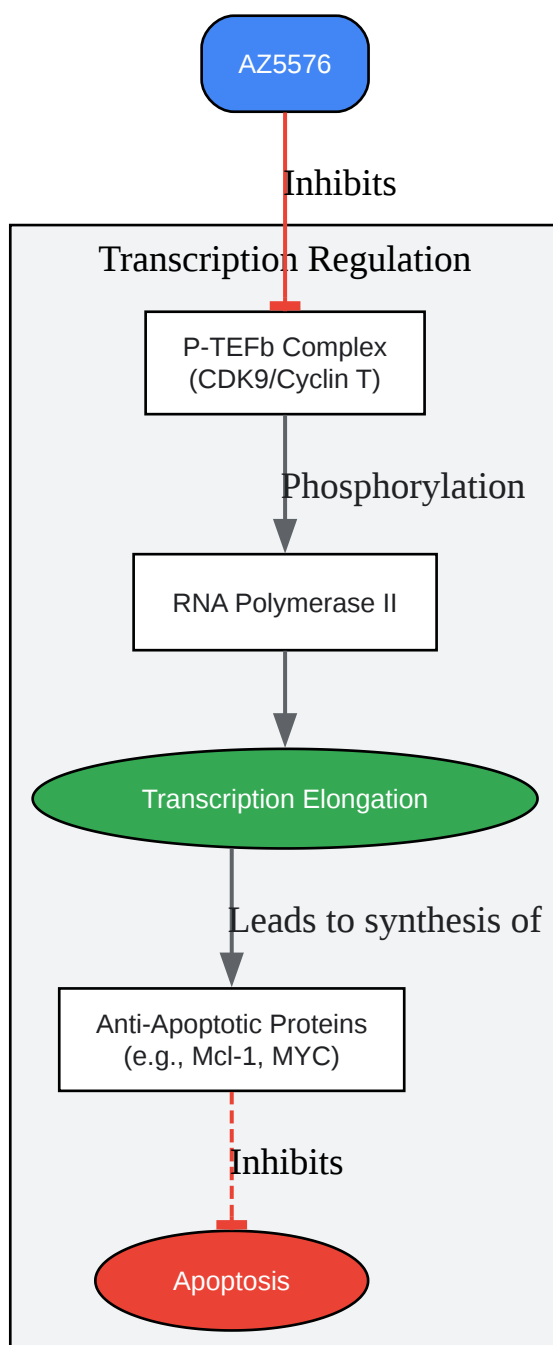
Quantitative Data

For ease of reference, the key quantitative and identifying information for **AZ5576** is summarized in the table below.

Identifier	Value	Reference
CAS Number	2751721-40-9	[1][2][3]
Molecular Formula	C21H24FN3O3	[1][2]
Formula Weight	385.43	[1][2]
IC50 (CDK9)	<5 nM	[2][3]
Solubility in DMSO	125 mg/mL (324.31 mM)	[1][2]

Signaling Pathway Inhibition

AZ5576 is a potent inhibitor of Cyclin-Dependent Kinase 9 (CDK9). CDK9 is a key component of the positive transcription elongation factor b (P-TEFb) complex. This complex plays a crucial role in the regulation of gene transcription by phosphorylating the C-terminal domain of RNA polymerase II (Pol II), which releases it from a paused state and allows for transcriptional elongation. By inhibiting CDK9, **AZ5576** prevents this phosphorylation event, leading to a halt in the transcription of short-lived anti-apoptotic proteins and ultimately inducing apoptosis in cancer cells.[4][5][6][7]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AZ5576 | 2751721-40-9 | MOLNOVA [molnova.com]
- 2. molnova.com [molnova.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Cyclin-dependent kinase 9 inhibitors as oncogene signaling modulators in combination with targeted therapy for the treatment of colorectal cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Cyclin Dependent Kinase 9 Inhibitors for Cancer Therapy: Miniperspective - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Cyclin-Dependent Kinase 9 (CDK9) Inhibitor Atuveciclib Suppresses Intervertebral Disk Degeneration via the Inhibition of the NF-κB Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 7. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Proper Disposal of AZ5576: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10854754/docs#proper-disposal-of-az5576-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b10854754/docs#proper-disposal-of-az5576-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)